

3-(Trifluoromethyl)phenol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-(Trifluoromethyl)phenol

Cat. No.: B045071

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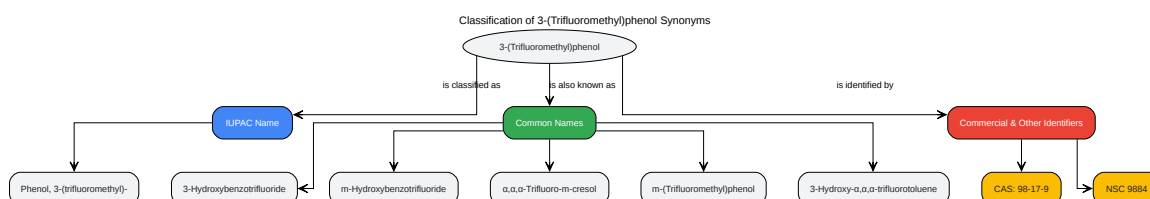
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **3-(Trifluoromethyl)phenol**, a key building block in the synthesis of pharmaceuticals and agrochemicals. This document details its chemical identity, physicochemical properties, and key synthetic methodologies, presented in a format tailored for scientific and research applications.

Chemical Identity: Synonyms and Alternative Names

3-(Trifluoromethyl)phenol is known by a variety of names in scientific literature and commercial catalogs. A clear understanding of these synonyms is crucial for effective literature searches and chemical sourcing. The compound is systematically named under IUPAC nomenclature, and also referred to by common and trade names.

Below is a classification of the various synonyms and alternative names for **3-(Trifluoromethyl)phenol**.



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Caption: Hierarchical classification of names for **3-(Trifluoromethyl)phenol**.

The most commonly used synonyms include 3-Hydroxybenzotrifluoride and α,α,α -Trifluoro-m-cresol.^{[1][2]} Its unique Chemical Abstracts Service (CAS) number is 98-17-9.^{[1][3][4][5]}

Physicochemical Properties

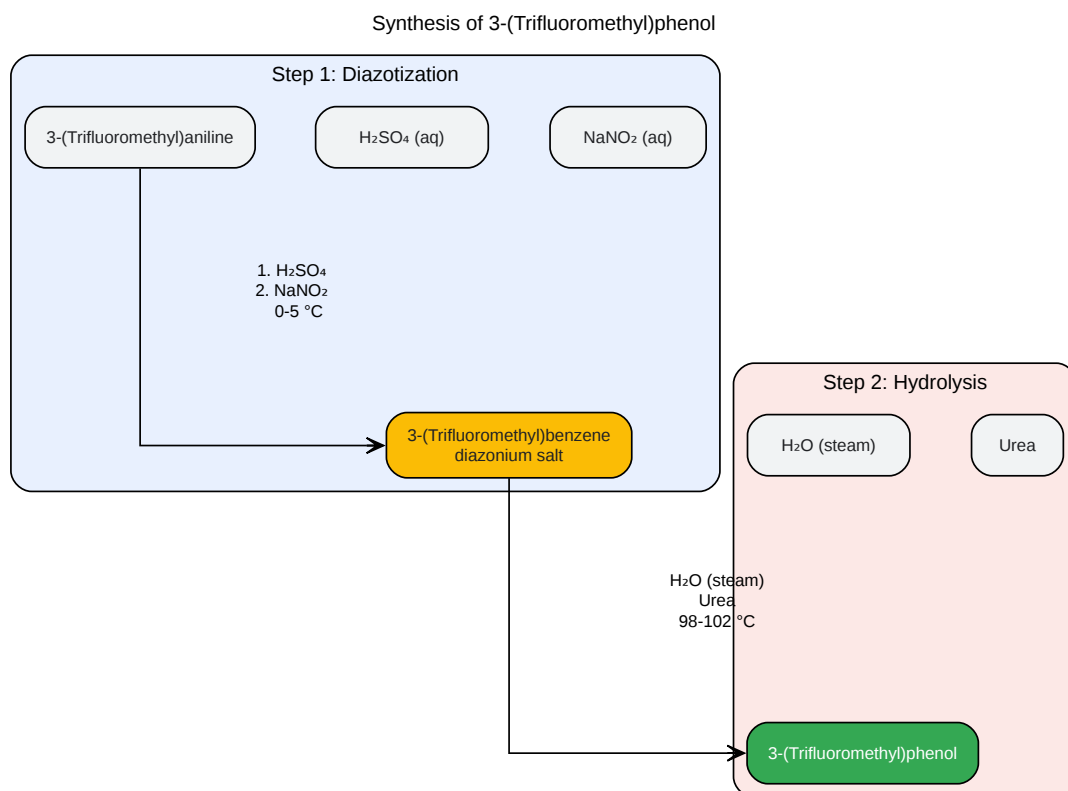
A summary of the key physicochemical properties of **3-(Trifluoromethyl)phenol** is presented in the table below. These properties are essential for designing experimental setups, understanding its behavior in different solvents, and for safety considerations.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₅ F ₃ O	[4][5]
Molecular Weight	162.11 g/mol	[4][5]
Appearance	Clear colorless to light yellow liquid	[5]
Melting Point	-2 to -1.8 °C	[1][5]
Boiling Point	178-179 °C	[1][5]
Density	1.333 g/mL at 25 °C	[1][5]
Refractive Index	n ₂₀ /D 1.458	[1]
Vapor Pressure	0.56 mmHg at 40 °C	[1]
Flash Point	73 °C (163.4 °F) - closed cup	
pKa	8.68 at 25 °C	[5]
LogP	2.95 at 25 °C	[5]
Water Solubility	Insoluble	[5]

Synthesis of 3-(Trifluoromethyl)phenol

The most prevalent laboratory and industrial synthesis of **3-(Trifluoromethyl)phenol** involves the diazotization of 3-(trifluoromethyl)aniline followed by hydrolysis of the resulting diazonium salt. This method is reliable and provides good yields of the final product.

The overall reaction scheme is as follows:



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Caption: Reaction pathway for the synthesis of **3-(Trifluoromethyl)phenol**.

Detailed Experimental Protocol

This protocol details the synthesis of **3-(Trifluoromethyl)phenol** from 3-(trifluoromethyl)aniline.

Materials:

- 3-(Trifluoromethyl)aniline
- Concentrated Sulfuric Acid (H_2SO_4)
- Sodium Nitrite (NaNO_2)
- Urea
- Dichloromethane (CH_2Cl_2)
- Deionized Water
- Ice

Equipment:

- Three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer
- Steam distillation apparatus
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

Step 1: Diazotization

- Prepare a 25% aqueous solution of sulfuric acid.
- In a three-necked round-bottom flask cooled in an ice-salt bath, add 31g of 3-(trifluoromethyl)aniline.

- Slowly add 315g of the 25% aqueous sulfuric acid solution to the flask with continuous stirring, maintaining the temperature between 0-5 °C.
- After the addition is complete, continue stirring for 30 minutes.
- Prepare a solution of sodium nitrite in water. Slowly add this solution dropwise to the reaction mixture, ensuring the temperature does not exceed 5 °C. The appearance of a persistent blue color on starch-iodide paper indicates the completion of the diazotization.

Step 2: Hydrolysis

- In the reaction flask for steam distillation, add water and a small amount of urea (approximately 0.1g of urea per gram of 3-(trifluoromethyl)aniline). The urea is added to decompose any excess nitrous acid.[\[6\]](#)
- Begin heating the water to generate steam.
- Slowly add the prepared diazonium salt solution dropwise into the steam distillation apparatus. The rate of addition should be controlled to match the rate of distillation.[\[6\]](#)
- Maintain the distillation temperature between 98-102 °C.[\[6\]](#)
- Continue the steam distillation for 3-5 hours until no more oily product is observed in the distillate.[\[6\]](#)

Step 3: Work-up and Purification

- Collect the distillate, which contains an aqueous layer and an oily layer of **3-(Trifluoromethyl)phenol**.
- Separate the oily layer using a separatory funnel.
- Extract the aqueous layer with dichloromethane to recover any dissolved product.[\[6\]](#)
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Remove the solvent using a rotary evaporator.

- The crude product can be further purified by vacuum distillation.[7] The boiling point of **3-(Trifluoromethyl)phenol** is approximately 57-60 °C at 9 torr.[7]

Expected Yield: The total yield of **3-(Trifluoromethyl)phenol** is typically around 90-91%.[6]

Safety Information

3-(Trifluoromethyl)phenol is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated fume hood.[3]

- Hazards: Causes skin irritation and serious eye irritation. May cause respiratory irritation.[1] It is harmful if swallowed or in contact with skin.[3]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[3] A dust mask (type N95 or equivalent) is recommended.
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling.[3]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[3]
- Fire: Combustible liquid. In case of fire, use CO₂, dry chemical, or foam for extinction.[3]

Always consult the Safety Data Sheet (SDS) for the most current and detailed safety information before handling this chemical.[1][3]

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References

1. capotchem.com [capotchem.com]
2. Study on the synthesis of trifluoromethyl benzene - three series of products to three trifluoromethyl aniline and three trifluoromethyl phenol synthesis - Master's thesis - Dissertation [dissertationtopic.net]

- 3. fishersci.com [fishersci.com]
- 4. 3-(Trifluoromethyl)phenol | C₇H₅F₃O | CID 7376 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-Trifluoromethylphenol CAS#: 98-17-9 [m.chemicalbook.com]
- 6. CN101781174A - Improved method for synthesizing m-trifluoromethyl phenol - Google Patents [patents.google.com]
- 7. EP0004447A2 - Preparation of trifluoromethylphenols and novel trifluoromethylphenyl benzyl ether intermediates - Google Patents [patents.google.com]
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